

# Application Notes and Protocols for Recombinant Human Artemin in Cell Culture

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## Compound of Interest

Compound Name: artemen

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These application notes provide a comprehensive guide for the use of recombinant human Artemin (ARTN) in cell culture experiments. Artemin is a member of the glial cell line-derived neurotrophic factor (GDNF) family of ligands and plays a crucial role in the survival, differentiation, and maintenance of various neuronal populations.[1] It is also implicated in other biological processes, including cancer progression.[1]

## Biological Activity and Applications

Recombinant human Artemin is a disulfide-linked homodimer that signals primarily through a receptor complex consisting of the GDNF family receptor alpha 3 (GFR $\alpha$ 3) and the RET receptor tyrosine kinase.[2][3] This interaction triggers downstream signaling cascades, including the MAPK/ERK and PI3K/Akt pathways, which are pivotal for neuronal survival and neurite outgrowth.[4]

Key applications of recombinant human Artemin in cell culture include:

- **Neurotrophic Support:** Promoting the survival and maintenance of various neuronal cell types, including sensory, sympathetic, and dopaminergic neurons.[1][2]
- **Neurite Outgrowth Assays:** Inducing and quantifying the growth of neurites from neuronal cells, which is a critical process in neural development and regeneration.[5][6][7]

- **Cell Viability and Proliferation Assays:** Assessing the protective effects of Artemin against cellular stress and its influence on cell proliferation.[\[1\]](#)[\[8\]](#)
- **Signal Transduction Studies:** Investigating the intracellular signaling pathways activated by Artemin to understand its mechanism of action.
- **Cancer Research:** Studying the role of Artemin in tumor progression, invasiveness, and perineural invasion in various cancers.[\[1\]](#)
- **Drug Discovery:** Screening for compounds that modulate the Artemin signaling pathway for therapeutic purposes in neurological disorders and pain.[\[8\]](#)

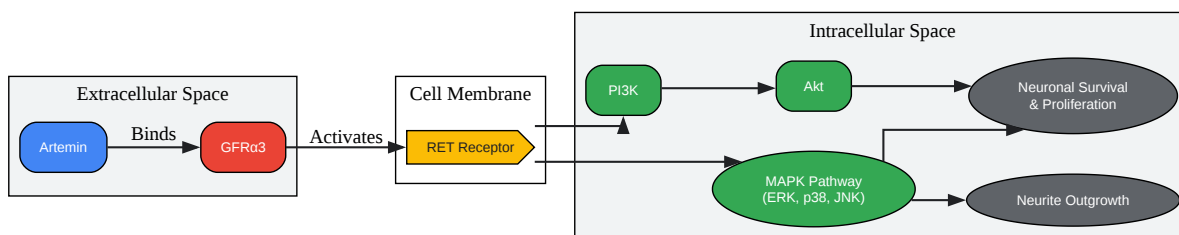
## Data Presentation

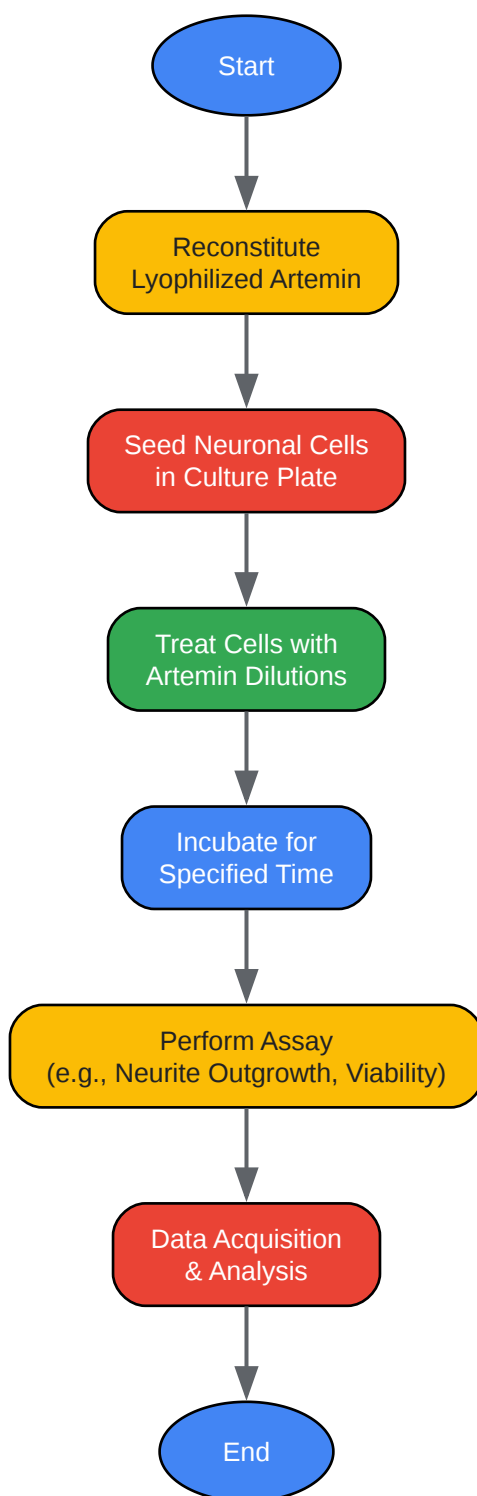
The following tables summarize quantitative data from representative studies on the effects of recombinant Artemin in cell culture.

Cell Type	Assay	Artemin Concentration	Observed Effect	Reference
Sympathetic Neurons (E14 mouse SCG)	Neuronal Survival	0.1 ng/mL	~40% increase in survival vs. control	Honma et al., 2002
1 ng/mL	~75% increase in survival vs. control	Honma et al., 2002		
10 ng/mL	~85% increase in survival vs. control	Honma et al., 2002		
100 ng/mL	~85% increase in survival vs. control	Honma et al., 2002		
SH-SY5Y (human neuroblastoma)	Cell Proliferation	4-16 ng/mL	ED50 for proliferation	R&D Systems
SH-SY5Y (human neuroblastoma)	Cell Proliferation	2-8 ng/mL (mouse Artemin)	ED50 for proliferation	R&D Systems
Cerebellar Granule Neurons (CGNs)	Neurite Outgrowth	0.013 nM (~0.3 ng/mL)	~150% of control	Pankratova et al., 2019
0.042 nM (~1 ng/mL)	~210% of control (maximum effect)	Pankratova et al., 2019[5]		
0.13 nM (~3.1 ng/mL)	~180% of control	Pankratova et al., 2019		
0.42 nM (~10 ng/mL)	~140% of control	Pankratova et al., 2019		
2.1 nM (~50 ng/mL)	~120% of control	Pankratova et al., 2019		

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the primary signaling pathway of Artemin and a general experimental workflow for its use in cell culture.





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